

Solubility and stability of C.I. Direct Black 32 in different solvents

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Compound of Interest

Compound Name: C.I. Direct black 32

Cat. No.: B1606992

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C.I. Direct Black 32: A Technical Guide to Solubility and Stability

For Researchers, Scientists, and Drug Development Professionals

Introduction

C.I. Direct Black 32, also known by its Colour Index number 35440 and CAS number 6428-38-2, is a multi-azo class direct dye. Its chemical formula is $C_{48}H_{40}N_{13}Na_3O_{13}S_3$, with a molecular weight of 1172.08 g/mol .^{[1][2]} This technical guide provides a comprehensive overview of the known solubility and stability characteristics of **C.I. Direct Black 32**, intended to assist researchers, scientists, and professionals in drug development in its application and handling. While specific quantitative data is limited in publicly available literature, this guide synthesizes the available qualitative information and outlines standard experimental protocols for determining these properties.

Chemical and Physical Properties

Property	Value	Reference
C.I. Name	Direct Black 32	[1]
C.I. Number	35440	[1]
CAS Number	6428-38-2	[1][2]
Molecular Formula	C ₄₈ H ₄₀ N ₁₃ Na ₃ O ₁₃ S ₃	[1][2]
Molecular Weight	1172.08 g/mol	[1][2]
Appearance	Grey to black powder	[1]

Solubility Profile

Quantitative solubility data for **C.I. Direct Black 32** in various solvents is not readily available in the reviewed literature. However, qualitative descriptions of its behavior in different aqueous solutions have been documented.

Qualitative Solubility:

Solvent/Condition	Observation	Reference
Water	The trisodium salt configuration suggests water solubility, a critical property for its application in textile dyeing. [2]	
Concentrated Sulfuric Acid	Forms a red-purple solution, which yields a black-purple precipitate upon dilution.	[1]
Concentrated Hydrochloric Acid	A black precipitate is formed.	[1]
Concentrated Sodium Hydroxide Solution	A dark purple precipitate is formed.	[1]
Organic Solvents	A product brief for a similar dye, C.I. Direct Black 9, indicates it is slightly soluble in alcohol and insoluble in other organic solvents. This suggests that C.I. Direct Black 32 may have limited solubility in non-polar organic solvents. [3]	

Stability Profile

The stability of a dye is crucial for its storage, application, and the longevity of the colored product. The stability of **C.I. Direct Black 32** has been evaluated through fastness ratings, which assess its resistance to various environmental factors.

Fastness Properties:

Property	Rating (ISO)	Description	Reference
Acid Resistance	4	Good resistance to acidic conditions.	[1]
Alkali Resistance	4	Good resistance to alkaline conditions.	[1]
Light Fastness	3-4	Moderate to good resistance to fading upon exposure to light.	[1]
Soaping	4	Good resistance to washing with soap.	[1]
Water	4	Good resistance to water.	[1]

Degradation:

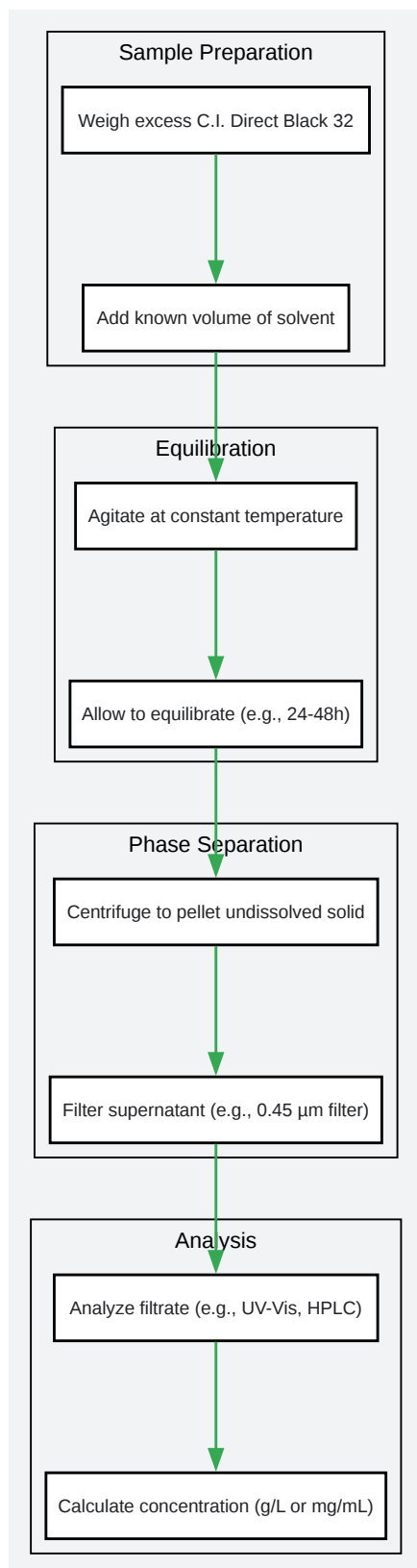
Azo dyes, including **C.I. Direct Black 32**, can be susceptible to degradation under certain conditions. Studies on similar direct black dyes have shown that they can be degraded through processes such as photocatalysis and biological action.[4][5][6] The degradation of azo dyes can sometimes lead to the formation of aromatic amines, which may have toxicological implications.[2]

Experimental Protocols

For researchers requiring precise quantitative data on the solubility and stability of **C.I. Direct Black 32**, the following established experimental protocols can be employed.

Solubility Determination Workflow

A common method for determining the solubility of a dye is the equilibrium saturation method.



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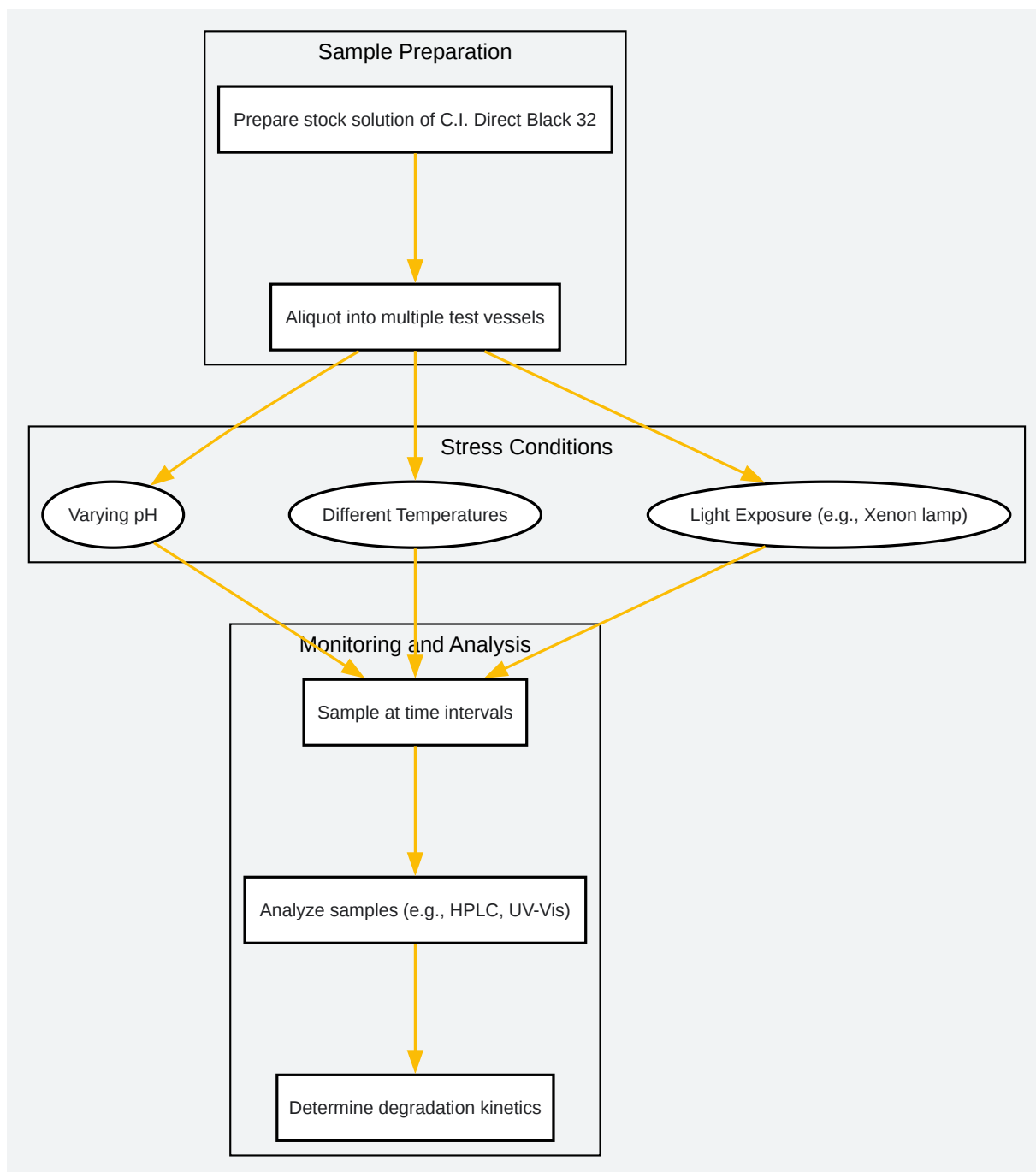
Workflow for Solubility Determination.

Methodology:

- Preparation: An excess amount of **C.I. Direct Black 32** is added to a known volume of the solvent of interest in a sealed container.
- Equilibration: The mixture is agitated at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation: The suspension is centrifuged to pellet the undissolved solid. The supernatant is then carefully filtered, typically through a 0.45 µm syringe filter, to remove any remaining particulate matter.
- Analysis: The concentration of the dissolved dye in the clear filtrate is determined using a suitable analytical technique, such as UV-Vis spectrophotometry (by creating a standard curve) or High-Performance Liquid Chromatography (HPLC).

Stability Testing Workflow

Stability testing typically involves subjecting the dye solution to various stress conditions and monitoring its degradation over time.



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Workflow for Stability Testing.

Methodology:

- Preparation: A stock solution of **C.I. Direct Black 32** of known concentration is prepared in a suitable solvent.
- Stress Conditions: The solution is aliquoted into separate containers and subjected to various stress conditions, such as:
 - pH Stability: Adjusting the pH of the solutions to different levels (e.g., acidic, neutral, and basic).
 - Thermal Stability: Storing the solutions at different temperatures (e.g., refrigerated, room temperature, and elevated temperatures).
 - Photostability: Exposing the solutions to a controlled light source, such as a xenon lamp, to simulate sunlight.
- Monitoring: Samples are taken at regular time intervals from each condition.
- Analysis: The concentration of the remaining dye in each sample is quantified using an analytical method like HPLC, which can also help to identify and quantify degradation products. The rate of degradation can then be calculated to determine the stability under each condition.

Conclusion

C.I. Direct Black 32 is a multi-azo dye with good general fastness properties, making it suitable for a range of applications, primarily in the textile industry. While detailed quantitative data on its solubility in a wide array of solvents and its stability under specific environmental stressors are not extensively reported in public literature, this guide provides the available qualitative information and outlines standard methodologies for researchers to determine these parameters experimentally. A thorough understanding of its solubility and stability is essential for optimizing its use, ensuring product quality, and assessing its environmental impact.

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- To cite this document: BenchChem. [Solubility and stability of C.I. Direct Black 32 in different solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1606992#solubility-and-stability-of-c-i-direct-black-32-in-different-solvents]

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